

# Safe Handling and Disposal Protocol for Rpt193 (Zelnecirnon)

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## Compound of Interest

Compound Name: Rpt193

Cat. No.: B10855426

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DISCLAIMER: This document provides guidance on the safe handling of **Rpt193** (zelnecirnon) in a laboratory setting. **Rpt193** is an investigational drug whose clinical development was terminated due to a serious adverse event of liver failure.[1][2] All personnel must be thoroughly trained on the procedures outlined below and be aware of the potential hazards before handling this compound. This protocol is a supplement to, not a substitute for, a comprehensive, site-specific risk assessment and adherence to all applicable safety regulations.

## Compound Information and Primary Hazards

**Rpt193**, also known as zelnecirnon, is an orally administered small molecule antagonist of the C-C motif chemokine receptor 4 (CCR4).[3][4] It was under investigation for the treatment of atopic dermatitis and asthma.[3] In February 2024, the U.S. Food and Drug Administration (FDA) placed a clinical hold on trials of **Rpt193** following a report of severe liver failure in a patient.[1][5] Consequently, the development program for zelnecirnon was terminated.[2] The primary and most critical hazard identified from clinical data is potential severe hepatotoxicity. Due to its nature as a potent, orally active small molecule, laboratory exposure via inhalation, ingestion, or dermal contact must be strictly minimized.

Parameter	Information
Compound Name	Rpt193 (Zelnecirnon)
Mechanism of Action	CCR4 Antagonist[3][4]
Form	Assumed to be a solid (powder) in a laboratory setting
Primary Clinical Indication	Atopic Dermatitis, Asthma (Terminated)[3]
Primary Identified Hazard	Potential for Severe Liver Injury (Hepatotoxicity) [1][5]
Clinical Development Status	Terminated[2]

## Personal Protective Equipment (PPE)

A risk-based approach to PPE is mandatory. The level of PPE will depend on the specific procedure and the quantity of **Rpt193** being handled.

Task	Primary Engineering Control	Required PPE
Storage & Inventory	Ventilated Cabinet	Lab Coat, Safety Glasses, Nitrile Gloves
Weighing (Solid/Powder)	Chemical Fume Hood or Ventilated Balance Enclosure	Disposable Gown, Double Nitrile Gloves, Safety Goggles, N95/FFP2 Respirator (minimum)
Solution Preparation	Chemical Fume Hood	Disposable Gown, Double Nitrile Gloves, Safety Goggles
In-vitro/In-vivo Dosing	Chemical Fume Hood or Biosafety Cabinet	Disposable Gown, Double Nitrile Gloves, Safety Goggles

A strict sequence for putting on (donning) and taking off (doffing) PPE is critical to prevent cross-contamination.



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Caption: Workflow for donning and doffing Personal Protective Equipment.

## Operational Plans: Handling Procedures

All handling of **Rpt193** powder must be performed within a certified chemical fume hood or other appropriate ventilated enclosure to prevent aerosol generation and inhalation.

Experimental Protocol: Preparation of a 10 mM Stock Solution

- Preparation:
  - Designate a specific area within a chemical fume hood for handling **Rpt193**.
  - Cover the work surface with disposable, absorbent bench paper.
  - Assemble all necessary equipment (analytical balance, weigh paper, spatula, vials, solvent, vortexer, pipettes) inside the fume hood.
  - Don the appropriate PPE as specified in the table above for "Weighing" and "Solution Preparation".
- Weighing:
  - Tare the analytical balance with the weigh paper.
  - Carefully weigh the desired amount of **Rpt193** powder. Use a spatula to gently transfer small amounts to minimize aerosolization.
  - Record the exact weight.

- Solubilization:
  - Carefully transfer the weighed powder into an appropriately sized vial.
  - Using a calibrated pipette, add the calculated volume of the desired solvent (e.g., DMSO) to the vial to achieve a 10 mM concentration.
  - Securely cap the vial.
  - Vortex the vial until the compound is fully dissolved. Visually inspect for any remaining particulate matter.
- Post-Handling:
  - All disposable materials that came into contact with **Rpt193** (e.g., weigh paper, pipette tips, gloves) are to be considered potent chemical waste.
  - Wipe down the spatula and any non-disposable equipment with an appropriate solvent (e.g., 70% ethanol) and dispose of the wipe as potent waste.
  - Clean the work surface within the fume hood.
  - Doff PPE according to the specified procedure.

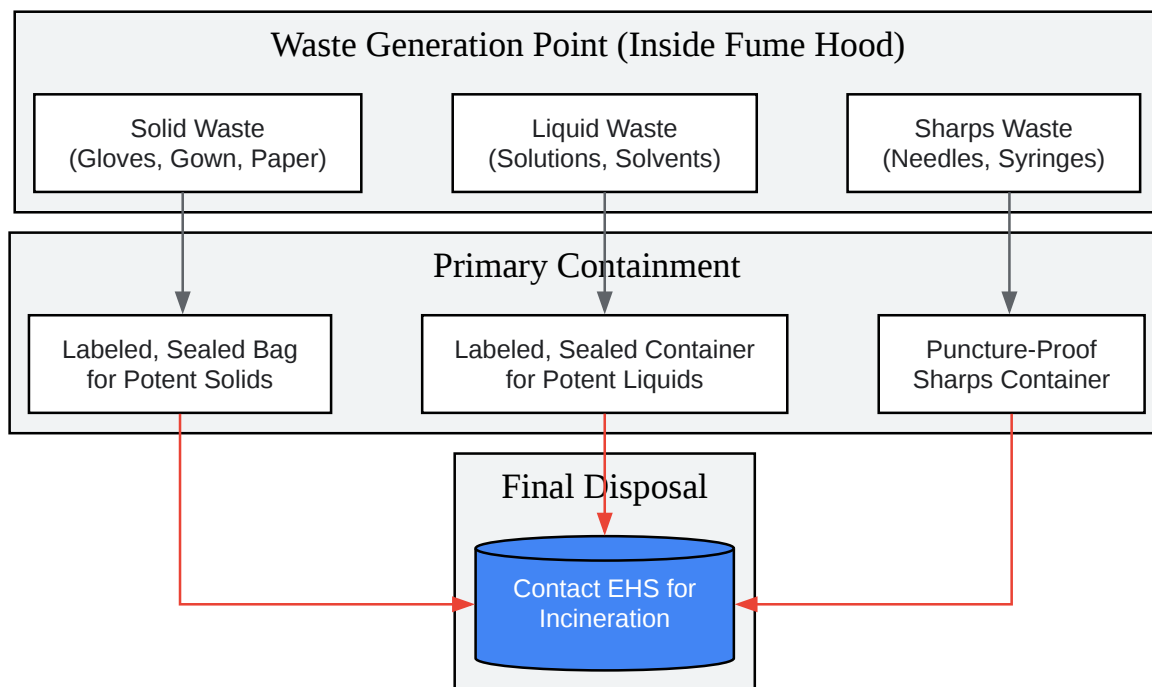
## Disposal Plan

Disposal of investigational drugs must comply with institutional and environmental regulations.

[6] Due to the potent nature of **Rpt193**, a specific waste stream is required.

Waste Stream Categories:

- Solid Potent Waste: Includes contaminated gloves, gowns, weigh papers, bench covers, and unused **Rpt193** powder.
- Liquid Potent Waste: Includes unused stock solutions and contaminated solvents.
- Sharps Waste: Includes contaminated needles and syringes.



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Caption: Waste stream and disposal workflow for **Rpt193**.

#### Disposal Protocol:

- Segregation: At the point of generation, segregate waste into the three categories: solid, liquid, and sharps.
- Containment:
  - Place solid potent waste into a clearly labeled, thick plastic bag or container. The label must read "Potent Compound Waste" and "**Rpt193**".
  - Collect liquid potent waste in a designated, sealed, and shatter-proof container, also clearly labeled.
  - Place all contaminated sharps directly into a puncture-proof sharps container.
- Storage: Store sealed waste containers in a designated, secure area away from general lab traffic until pickup.

- Final Disposal: Contact your institution's Environmental Health and Safety (EHS) department for pickup and disposal. Disposal of potent investigational compounds typically requires high-temperature incineration.[6] Do not dispose of **Rpt193** waste in regular trash or down the drain.

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## References

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